

silver stearate chemical formula and structure

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Compound of Interest

Compound Name: Silver stearate

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An In-depth Technical Guide to **Silver Stearate**: Chemical Properties, Synthesis, and Applications

Introduction

Silver stearate (AgSt) is a metal-organic compound classified as a metallic soap, which is a metal derivative of a fatty acid.[1] It is the silver salt of stearic acid. This compound is of significant interest to researchers in materials science, chemistry, and drug development due to its unique physicochemical properties. It serves as a crucial precursor in the synthesis of silver nanoparticles, a component in thermal imaging materials, and a subject of study for its antimicrobial potential.[2][3][4] This guide provides a comprehensive overview of its chemical formula, structure, properties, synthesis protocols, and key applications.

Chemical Formula and Structure

Silver stearate is composed of a silver cation (Ag^+) and a stearate anion ($\text{CH}_3(\text{CH}_2)_{16}\text{COO}^-$). The long hydrocarbon chain of the stearate imparts hydrophobic characteristics to the molecule.

- Chemical Formula: $\text{C}_{18}\text{H}_{35}\text{AgO}_2$ [5]
- Linear Formula: $\text{CH}_3(\text{CH}_2)_{16}\text{COOAg}$ [6]
- SMILES: CCCCCCCCCCCCCCCC(=O)[O-].[Ag+][1][2]
- InChI Key: ORYURPRSXLUCSS-UHFFFAOYSA-M[6]

The solid-state structure of **silver stearate** is highly ordered, consisting of layers of **silver stearate** dimers.^[4] It crystallizes in a triclinic system, which contributes significantly to its physical behavior and reactivity.^{[1][2]} The lamellar structure is formed by layers of silver ions separated by the zigzag hydrocarbon chains of the stearate molecules.^[4]

Physicochemical Properties

A summary of the key quantitative properties of **silver stearate** is presented in the table below.

Property	Value	Reference(s)
CAS Number	3507-99-1	^{[1][5]}
Molecular Weight	391.34 g/mol	^{[5][6]}
Appearance	White to off-white powder	^{[1][2][3]}
Boiling Point	359.4 °C (at 760 mmHg)	^{[1][2][7]}
Solubility	Insoluble in water, ethanol, and diethyl ether; more soluble in organic solvents.	^{[2][3]}
Crystal Structure	Triclinic	^{[1][2]}
Lattice Constants	a = 0.5431 nm, b = 4.871 nm, c = 0.4120 nm	^[2]
Lattice Angles	$\alpha = 90.53^\circ$, $\beta = 122.80^\circ$, $\gamma = 90.12^\circ$	^[2]
Thermal Decomposition	Begins at ~250 °C, with a structural change to bulk silver crystals at 340 °C.	^{[8][9]}
Acute Toxicity (Oral)	LD50 (Rat): 6960 mg/kg	^[10]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **silver stearate** are critical for reproducible research.

Synthesis of Silver Stearate via Precipitation

This is a common method for producing **silver stearate** from sodium stearate and silver nitrate.
[\[1\]](#)[\[4\]](#)

Protocol:

- **Prepare Sodium Stearate Solution:** Dissolve sodium stearate in heated deionized water to create a homogeneous soap solution. The concentration can be adjusted to influence the resulting particle morphology.[\[11\]](#)
- **Prepare Silver Nitrate Solution:** Separately, prepare an aqueous solution of silver nitrate (AgNO_3).
- **Reaction/Precipitation:** Add the silver nitrate solution to the sodium stearate solution under controlled temperature and stirring. The reaction proceeds as follows: $\text{Na}(\text{CH}_3(\text{CH}_2)_{16}\text{COO}) + \text{AgNO}_3 \rightarrow \text{Ag}(\text{CH}_3(\text{CH}_2)_{16}\text{COO})\downarrow + \text{NaNO}_3$ [\[4\]](#)
- **Formation:** **Silver stearate**, being poorly soluble in water, will precipitate out of the solution as a white solid.[\[4\]](#) The reaction is diffusion-controlled and occurs preferentially in the solution rather than at the solid interface of soap fibers.[\[12\]](#)
- **Washing and Drying:** The precipitate is collected, typically by filtration, and washed thoroughly with deionized water to remove the sodium nitrate byproduct and any unreacted reagents.
- **Final Product:** The washed solid is then dried under vacuum or in a low-temperature oven to yield pure **silver stearate** powder.

Biphasic Synthesis of Silver Stearate Nanoparticles

This method offers greater control over particle size and morphology.[\[2\]](#)

Protocol:

- **Prepare Aqueous Suspension:** Create a homogeneous suspension of a silver salt (e.g., 1.0 mM of silver laurate, adaptable for stearate) in an aqueous solution containing a stabilizer or amine, such as 10 ml of triethanolamine (67 mM).[\[2\]](#)

- Add Organic Phase: Carefully layer an organic, non-polar solvent (e.g., 100 ml of toluene) on top of the aqueous suspension to create a water-organic interface.[\[2\]](#)
- Controlled Heating: Heat the biphasic mixture to a controlled temperature (e.g., 45°C) while maintaining gentle stirring.[\[2\]](#)
- Product Formation: The silver salt precursor will transform, and the resulting **silver stearate** nanoparticles will transfer into the organic layer.[\[2\]](#)
- Collection and Purification: The organic layer containing the nanoparticles is separated, and the solvent is removed (e.g., by rotary evaporation) to collect the product. The nanoparticles are then purified as needed.

Characterization Protocol: Thermal Analysis

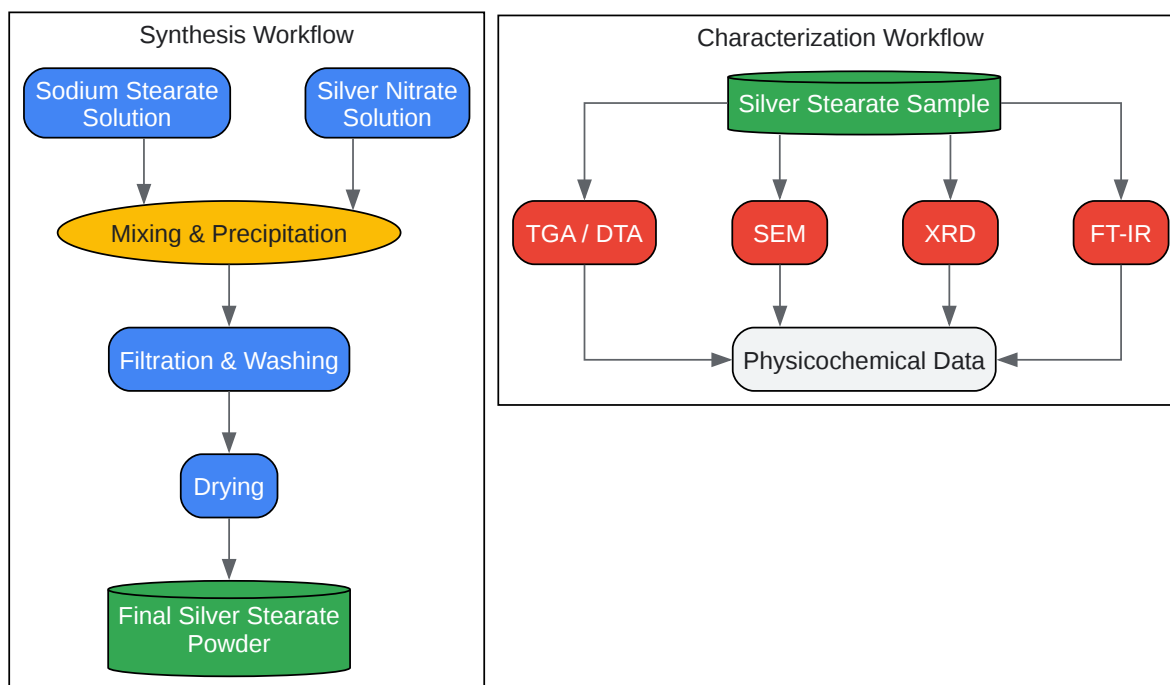
Thermogravimetric Analysis (TGA) is used to study the thermal decomposition of **silver stearate**.

Protocol:

- Sample Preparation: Place a small, accurately weighed amount of the **silver stearate** sample into an appropriate TGA crucible (e.g., alumina).
- Instrument Setup: Place the crucible in the TGA furnace.
- Analysis Conditions: Heat the sample from ambient temperature to a final temperature (e.g., 500 °C) at a controlled heating rate (e.g., 10 °C/min) under a specific atmosphere (e.g., nitrogen or air).[\[8\]](#)
- Data Acquisition: Continuously record the sample's mass as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve (mass vs. temperature) to identify temperature ranges of mass loss. The derivative of this curve (DTG) helps pinpoint the temperatures of maximum decomposition rates. For **silver stearate**-coated nanoparticles, decomposition of the stearate shell begins around 250 °C.[\[8\]](#)[\[9\]](#)

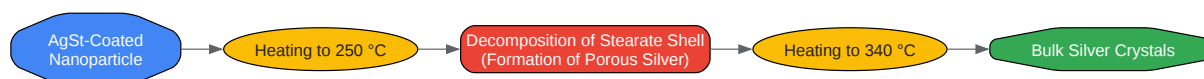
Visualizations: Workflows and Processes

The following diagrams illustrate key processes involving **silver stearate**.



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Caption: Workflow for the synthesis and characterization of **silver stearate**.



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Caption: Thermal metallization process of **silver stearate**-coated nanoparticles.

Applications in Research and Development

Silver stearate's properties make it valuable in several advanced applications.

Precursor for Silver Nanoparticles

Perhaps its most significant role is as both a precursor and a stabilizing (capping) agent in the synthesis of silver nanoparticles (AgNPs).^{[2][13]} The stearate ligand on the surface of the nanoparticles provides stability and can be functionalized for various applications.^[13] These AgNPs are highly stable and can be incorporated into different matrices for use in electronics, catalysis, and medicine.^{[2][13]}

Imaging Materials

Silver salts of long-chain fatty acids, including **silver stearate**, have been used for decades in photothermographic imaging materials, such as for medical X-rays.^[14] In these systems, the silver carboxylate acts as a source of silver ions that form the image upon thermal development.^[4] The controlled crystallization and thermal behavior of **silver stearate** are crucial for achieving high-quality imaging.^[2]

Antimicrobial Applications and Drug Delivery

The silver ion (Ag^+) is well-documented for its broad-spectrum antimicrobial effects against bacteria, fungi, and viruses.^[15] **Silver stearate** can be used to create hydrophobic and antimicrobial materials.^[16] **Silver stearate** nanoparticles (AgStNPs) have been shown to be effective against various foodborne pathogens.^[16] Their strong hydrophobic nature (contact angle of 108.76°) makes them suitable for coating food contact surfaces to reduce biofilm formation.^[16] In drug delivery, silver nanoparticles are explored as carriers for targeted therapies, leveraging their high surface area and ease of functionalization to deliver therapeutic agents to specific sites, potentially reducing systemic side effects.^{[17][18]}

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